

# PXS-5120A: A Comparative Guide to its Crossreactivity with Amine Oxidases

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the investigational drug **PXS-5120A** with other amine oxidases, focusing on its selectivity profile. The information presented is intended to support researchers and professionals in drug development in understanding the specific inhibitory action of **PXS-5120A**.

**PXS-5120A** is a potent, irreversible inhibitor of Lysyl Oxidase-Like 2 (LOXL2) and Lysyl Oxidase-Like 3 (LOXL3).[1] It belongs to the class of fluoroallylamine inhibitors and has demonstrated anti-fibrotic activity.[1] A key characteristic of **PXS-5120A** is its high selectivity for LOXL2 over other members of the lysyl oxidase (LOX) family and other amine oxidases.

### Comparative Inhibitory Activity of PXS-5120A

The following table summarizes the in vitro inhibitory activity of **PXS-5120A** against a panel of human amine oxidases. The data highlights the compound's high potency towards LOXL2 and LOXL3, with significantly lower activity against other related enzymes.



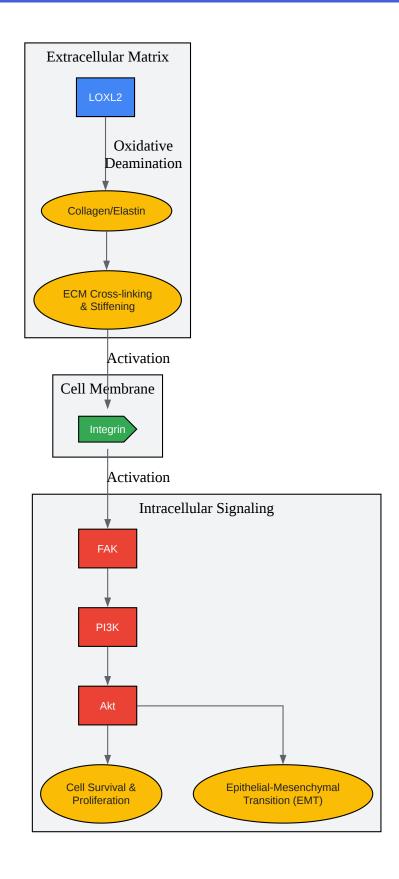
Amine Oxidase Target	Enzyme Source	IC50 (nM)	Fold Selectivity vs. LOXL2	Reference
LOXL2	Recombinant Human	5	-	MedchemExpres s
LOXL3	Recombinant Human	16	0.31x	MedchemExpres s
LOX	Recombinant Human	>1500 (pIC50 = 5.8)	>300-fold	MedchemExpres s
LOXL4	Recombinant Human	280	56x	MedchemExpres s
MAO-A	Human	Negligible Activity	-	[1][2]
МАО-В	Human	Negligible Activity	-	[1]

<sup>\*</sup>Published data indicates that **PXS-5120A** was optimized to have "negligible substrate activity in vitro for related amine oxidase family members," including MAO-A and MAO-B. Specific IC50 values are not publicly available.[1][2]

## **Signaling Pathways**

To understand the functional implications of **PXS-5120A**'s inhibitory action, it is crucial to consider the signaling pathways in which its primary targets, LOXL2 and LOXL3, are involved.

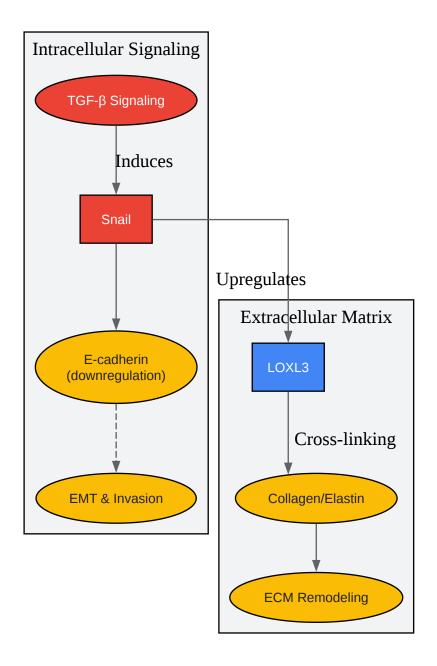




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Figure 1: LOXL2 Signaling Pathway in Fibrosis and Cancer.





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Figure 2: LOXL3 Signaling in EMT and Cancer Progression.

## **Experimental Protocols**

The determination of the inhibitory activity of **PXS-5120A** and its cross-reactivity with other amine oxidases involves specific biochemical assays. Below are generalized protocols for the key experimental methods used.



Amplex® Red-Based Fluorometric Assay for Lysyl Oxidase Activity

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